

# dodemorph acetate EU regulatory status 1107/2009

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## Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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## Regulatory & Chemical Profile of Dodemorph

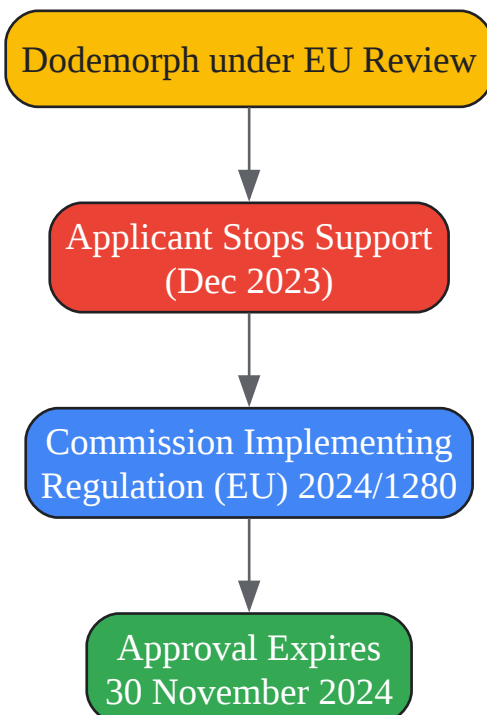
Aspect	Details
EU Approval Status	Expired on <b>30 November 2024</b> [1].
Final Expiry Date	30 November 2024 [1].
Reason for Change	The applicant no longer supports the renewal of the approval [1].
Previous Expiry	Was previously extended until 30 November 2026 [1].
IUPAC Name	4-cyclododecyl-2,6-dimethylmorpholine [2].
FRAC Code	5 (Morpholines) [2] [3].
Mode of Action	Systemic fungicide with protective and curative action; inhibits sterol biosynthesis in membranes [2] [3].

## Experimental Protocols for Analysis

While the search results do not contain specific experimental data on dodemorph's performance against alternatives, they do provide context on general methodologies for pesticide residue analysis, which are relevant for the comparative studies you are compiling.

- **Multi-Residue Screening in Complex Matrices:** For analyzing pesticide residues in challenging matrices like high-fat aquatic products, one established method involves a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure [4]. The workflow typically involves extraction with acetonitrile, followed by a dispersive Solid-Phase Extraction (d-SPE) clean-up step using materials like C18 and PSA to remove fats and fatty acids. The final analysis is often performed using highly sensitive techniques like **UHPLC-Q/Orbitrap MS** (Ultra-High Performance Liquid Chromatography coupled to Quadrupole/Orbitrap Mass Spectrometry) [4].
- **Ethyl Acetate-Based Multi-Residue Method:** Another robust approach for determining pesticide residues in produce is an ethyl acetate-based extraction method. The modified version of this method uses **dispersive-SPE** (with primary-secondary amine and graphitized carbon black) for clean-up and is designed to be compatible with both **GC-MS** and **LC-MS/MS** analysis, allowing for the screening of hundreds of pesticides [5].

The following diagram illustrates the logical relationship of the key regulatory event for dodemorph:



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## Implications for Researchers and Professionals

The expiration of dodemorph's approval has direct implications for the target audience of your guides:

- **Product Development:** Research and development of new plant protection products containing dodemorph for the EU market is no longer viable.
- **Comparative Studies:** When comparing fungicidal performance, dodemorph should now be treated as a historical benchmark rather than a currently available option in the EU.
- **Resistance Monitoring:** Continuous monitoring for resistance in fungal pathogens against FRAC Group 5 (morpholines) remains important, but the context is now one of managing existing resistance rather than protecting a currently approved product.

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## References

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4. Multi-Residue Screening of Pesticides in Aquatic Products ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
5. Modification and re-validation of the ethyl acetate-based ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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